

Structure of 4-Bromo-2-chloro-5-methoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-2-chloro-5-methoxybenzaldehyde

Cat. No.: B13935031

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An In-depth Technical Guide to **4-Bromo-2-chloro-5-methoxybenzaldehyde**

Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary

4-Bromo-2-chloro-5-methoxybenzaldehyde is a polysubstituted aromatic aldehyde that serves as a critical intermediate in the synthesis of complex organic molecules. Its unique arrangement of electron-withdrawing (bromo, chloro, aldehyde) and electron-donating (methoxy) groups on the benzene ring imparts a distinct reactivity profile, making it a valuable synthon, particularly in the development of novel pharmaceutical agents and functional materials. This guide provides a comprehensive technical overview of its structure, properties, a validated synthesis protocol with mechanistic insights, analytical characterization methods, and key applications, grounded in authoritative references to ensure scientific integrity.

Molecular Architecture and Physicochemical Profile

The foundational aspects of any chemical compound are its structure and physical properties. These characteristics dictate its reactivity, solubility, and handling requirements, which are

paramount for any laboratory or industrial application.

Molecular Structure:

The formal IUPAC name for this compound is **4-Bromo-2-chloro-5-methoxybenzaldehyde**. The numbering of the benzene ring begins at the aldehyde (formyl) group, which is assigned position 1.

Caption: Molecular structure of **4-Bromo-2-chloro-5-methoxybenzaldehyde**.

Physicochemical Data Summary:

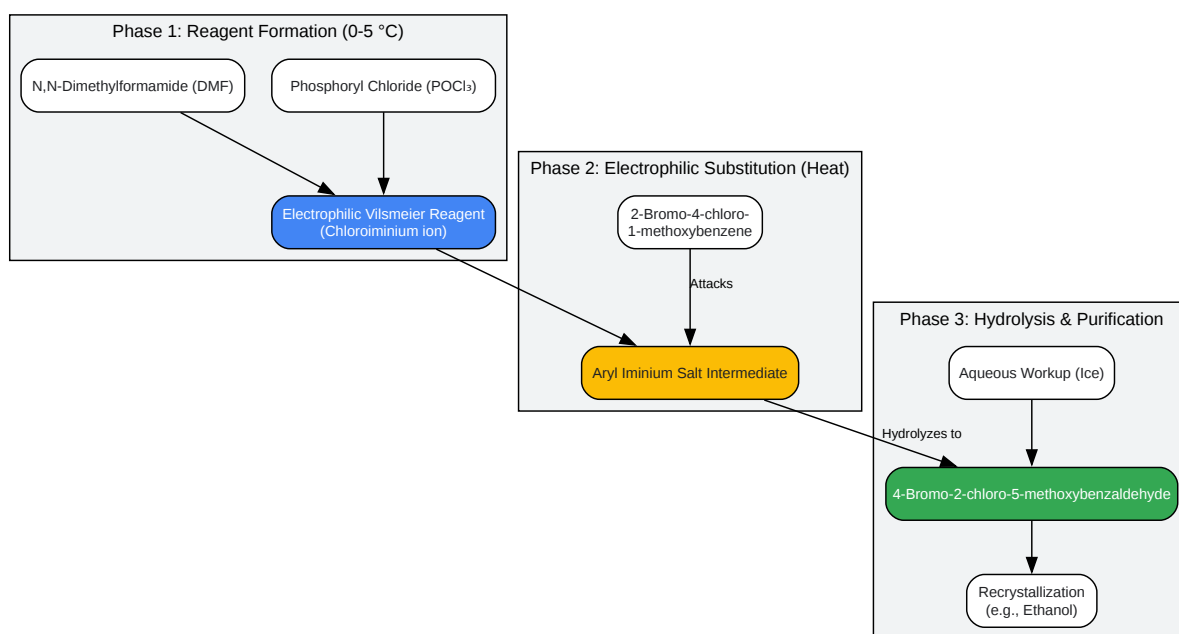
The properties listed below are essential for planning synthetic procedures, purification strategies, and ensuring safe handling.

Property	Value
Molecular Formula	C ₈ H ₆ BrClO ₂
Molecular Weight	249.49 g/mol
Appearance	Off-white to light yellow crystalline powder
Melting Point	131 - 136 °C
Solubility	Soluble in dichloromethane, ethyl acetate, acetone; Insoluble in water
CAS Number	84803772-23-4

Synthesis Protocol: Vilsmeier-Haack Formylation

The introduction of a formyl group onto an electron-rich aromatic ring is a cornerstone of organic synthesis. The Vilsmeier-Haack reaction is a reliable and widely adopted method for this transformation. The protocol described below starts from the precursor 2-bromo-4-chloro-1-methoxybenzene.

Reaction Workflow:



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Caption: Stepwise workflow for the Vilsmeier-Haack synthesis.

Step-by-Step Experimental Protocol:

- **Inert Atmosphere Setup:** Equip a flame-dried, three-neck round-bottom flask with a magnetic stirrer, a dropping funnel, and a nitrogen inlet. Maintain a positive pressure of nitrogen throughout the reaction.

- **Vilsmeier Reagent Generation:** Charge the flask with N,N-dimethylformamide (DMF) (3 equivalents) and cool the flask in an ice-salt bath to 0 °C. Add phosphoryl chloride (POCl_3) (1.2 equivalents) dropwise via the dropping funnel, ensuring the internal temperature does not exceed 5 °C. Stir the resulting mixture for 30 minutes at 0 °C.
- **Substrate Addition:** Dissolve 2-bromo-4-chloro-1-methoxybenzene (1 equivalent) in a minimal amount of an appropriate anhydrous solvent (e.g., dichloromethane). Add this solution dropwise to the cold Vilsmeier reagent.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Subsequently, heat the mixture to 60-70 °C and monitor its progress by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup and Isolation:** Carefully pour the reaction mixture onto a stirred slurry of crushed ice. A precipitate should form upon hydrolysis of the intermediate. Continue stirring until the ice has completely melted.
- **Purification:** Collect the crude solid product by vacuum filtration. Wash the filter cake thoroughly with cold water followed by a cold, non-polar solvent (e.g., hexane) to remove residual impurities. The final product can be purified to high homogeneity by recrystallization from ethanol.

Expertise & Causality Behind Experimental Choices:

- **Anhydrous Conditions:** The Vilsmeier reagent is extremely sensitive to moisture. The use of flame-dried glassware and a nitrogen atmosphere is non-negotiable to prevent premature quenching of the reagent, which would drastically lower the yield.
- **Controlled Temperature:** The formation of the Vilsmeier reagent is highly exothermic. Low-temperature addition of POCl_3 is critical to prevent uncontrolled side reactions and decomposition. The subsequent heating phase provides the necessary activation energy for the electrophilic aromatic substitution to occur at a reasonable rate.
- **Aqueous Workup:** The aryl iminium salt intermediate is stable until hydrolyzed. Quenching the reaction on ice serves the dual purpose of hydrolyzing the intermediate to the desired aldehyde and dissipating any heat generated during this process.

Analytical Characterization: A Self-Validating System

Confirmation of the product's identity and purity is achieved through a combination of spectroscopic methods. Each technique provides a unique piece of the structural puzzle.

Technique	Expected Data & Interpretation
¹ H NMR (Proton NMR)	Expect distinct signals: a singlet for the aldehydic proton (~9.8-10.2 ppm), a singlet for the methoxy protons (~3.9 ppm), and two singlets in the aromatic region (typically ~7.0-8.0 ppm) for the two non-equivalent ring protons.
¹³ C NMR (Carbon NMR)	The spectrum will show a characteristic downfield signal for the aldehyde carbonyl carbon (~185-190 ppm). Other expected signals include the methoxy carbon (~56 ppm) and six distinct signals for the aromatic carbons, with their chemical shifts influenced by the attached substituents (C-Br, C-Cl, C-O, C-CHO).
IR Spectroscopy	A strong, sharp absorption band around 1680-1700 cm ⁻¹ is indicative of the C=O stretch of the aromatic aldehyde. Other key stretches include C-H (aromatic and aliphatic), C-O (ether), and vibrations corresponding to C-Cl and C-Br bonds in the fingerprint region. [1]
Mass Spectrometry (MS)	The mass spectrum will display a complex molecular ion cluster due to the natural isotopic abundance of bromine (⁷⁹ Br/ ⁸¹ Br ≈ 1:1) and chlorine (³⁵ Cl/ ³⁷ Cl ≈ 3:1), providing definitive confirmation of the elemental composition. The monoisotopic mass is 247.92397 Da. [2]

Applications in Drug Development & Advanced Synthesis

4-Bromo-2-chloro-5-methoxybenzaldehyde is not an end-product but a high-value intermediate. Its functional groups are handles for further molecular elaboration.

- **Scaffold for Heterocycles:** The aldehyde group is a perfect electrophile for condensation reactions with various nucleophiles (e.g., amines, hydrazines) to construct nitrogen-containing heterocyclic rings like quinolines, benzodiazepines, and other pharmacologically relevant scaffolds.
- **Precursor for Kinase Inhibitors:** The specific substitution pattern of this molecule has been identified as a key fragment in the design of potent inhibitors for protein kinases, which are crucial targets in oncology.[3] The bromo- and chloro-substituents can participate in halogen bonding or be displaced in cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to build more complex structures.
- **Anti-inflammatory Research:** Structurally related brominated phenolic aldehydes have demonstrated significant anti-inflammatory effects by modulating key signaling pathways like NF-κB and MAPK.[4] This suggests that derivatives of **4-Bromo-2-chloro-5-methoxybenzaldehyde** could be explored for similar biological activities.

Safety and Handling Protocols

Adherence to safety protocols is mandatory when working with this compound.

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves, safety goggles with side shields, and a flame-retardant lab coat.[5]
- **Engineering Controls:** Handle the solid and its solutions exclusively in a certified chemical fume hood to avoid inhalation of dust or vapors.[6] Ensure eyewash stations and safety showers are readily accessible.[6]
- **Handling:** Avoid all personal contact, including skin contact and inhalation.[5] Prevent dust generation during transfer.[5]

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from strong oxidizing agents and incompatible materials.^[7]
- Disposal: Dispose of waste materials and empty containers in accordance with all local, regional, and national regulations.

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